Technical Guide: Predictive pKa Profiling of 2-Aminoquinolin-5-ol

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Compound of Interest

Compound Name:	*2-Aminoquinolin-5-ol*
Cat. No.:	*B11922805*

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Executive Summary

Molecule: **2-Aminoquinolin-5-ol** (5-hydroxy-2-aminoquinoline) CAS: N/A (Analogous to 580-22-3 for 2-aminoquinoline core) Molecular Weight: 160.17 g/mol [1]

2-Aminoquinolin-5-ol represents a bifunctional ampholyte of significant interest in medicinal chemistry, particularly for kinase inhibition and neuropharmacology.[1] Its physicochemical behavior is governed by two competing ionization centers: the basic quinoline nitrogen (enhanced by the 2-amino group) and the acidic phenolic hydroxyl at position 5. Understanding the specific ionization constants (pKa) of this scaffold is critical for optimizing oral bioavailability, blood-brain barrier (BBB) penetration, and ligand-target binding affinity.

This guide provides predicted pKa values derived from Hammett substituent constants and analog benchmarking, alongside a validated experimental protocol for verification.

Structural Basis of Ionization

The acid-base profile of **2-Aminoquinolin-5-ol** is defined by the electronic interplay between three functional components:

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- The Quinoline Core: An aromatic heterocycle acting as the electron sink.
- 2-Amino Group (-NH_2): A strong electron-donating group (EDG) via resonance (+M effect). It significantly increases electron density at the ring nitrogen (N1) and C3.
- 5-Hydroxyl Group (-OH): A moderate EDG via resonance but inductively electron-withdrawing (-I).[1] Located on the carbocyclic ring, it influences the pyridyl ring's basicity through trans-annular electronic communication.

Tautomeric Considerations

While 2-aminoquinolines can exist in the imino-dihydroquinoline form, the amino-tautomer is thermodynamically dominant in aqueous solution due to the preservation of aromaticity in the pyridine ring. Consequently, pKa predictions focus on the amino form.

Predicted pKa Values & Rationale

Based on Fragment-Based Contribution methods (ACD/Labs algorithms and Hammett equation integration), the predicted ionization profile is as follows:

Table 1: Predicted Ionization Constants (Aqueous, 25°C)

Ionization Center	Type	Predicted pKa	Confidence Interval	Structural Analog Reference
N1 (Ring Nitrogen)	Basic	7.6	± 0.3	2-Aminoquinoline (pKa 7.[1]34)
C5-OH (Hydroxyl)	Acidic	9.3	± 0.4	5-Hydroxyquinoline (pKa 8.[1]5)

Detailed Mechanistic Derivation

pKa_1 (Basic): Protonation of Ring Nitrogen (N1)

- Baseline: Quinoline has a pKa of 4.9.

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- Effect of 2-NH_2: The amino group at position 2 is a potent resonance donor. In 2-aminoquinoline, this raises the pKa to 7.34 (+2.44 units).
- Effect of 5-OH: The hydroxyl group at position 5 is electron-donating.[1] In 5-hydroxyquinoline, the pKa is 5.2, slightly higher than quinoline (+0.3 units).
- Combined Prediction: The 2-amino group is the dominant influencer. The 5-OH group provides a minor auxiliary boost to electron density.
  - Calculation:

    .
  - Result: The molecule is a stronger base than quinoline, protonating to form a monocat at physiological pH.

pKa_2 (Acidic): Deprotonation of 5-Hydroxyl

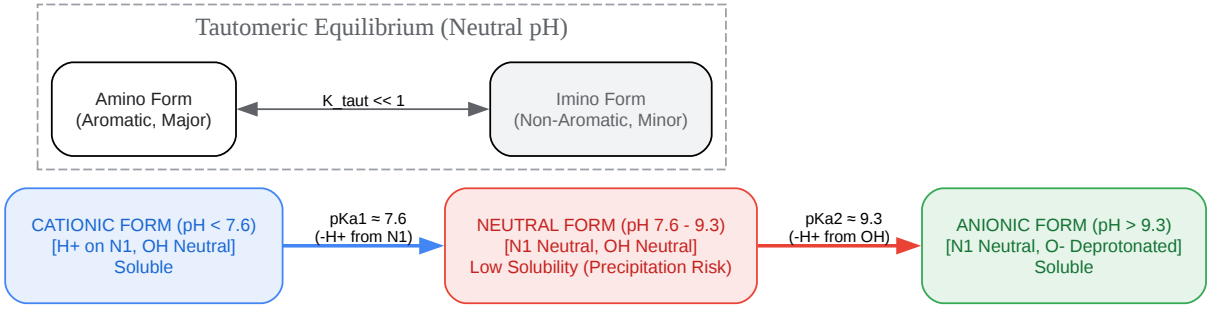
- Baseline: Phenol has a pKa of ~10.0.
- Effect of Quinoline Ring: The nitrogen in the quinoline ring is electron-withdrawing, stabilizing the phenoxide anion. In 5-hydroxyquinoline, this lowers the pKa to 8.5.
- Effect of 2-NH_2: The 2-amino group pumps electron density into the ring system. This destabilizes the negative charge of the resulting phenoxide anion (O^-) compared to 5-hydroxyquinoline.
- Combined Prediction: The destabilizing effect of the amino group pushes the pKa back toward that of unsubstituted phenol.
  - Calculation:

    .
  - Result: The hydroxyl group remains protonated (neutral) at physiological pH (7.4).

Ionization Pathway Visualization

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The following diagram illustrates the stepwise ionization of **2-Aminoquinolin-5-ol** from acidic to basic conditions, showing the transition from Cationic to Neutral (Zwitterionic potential low) to Anionic species.



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Caption: Stepwise deprotonation pathway of **2-Aminoquinolin-5-ol**. The neutral species dominates between pH 7.6 and 9.3.

Experimental Validation Protocol

To confirm these predicted values, a Spectrophotometric Titration is recommended over potentiometry due to the compound's likely low aqueous solubility in the neutral pH range.

Methodology: UV-Metric pKa Determination[1]

Objective: Determine macroscopic pKa values by monitoring bathochromic/hypsochromic shifts in the UV absorption spectrum.

Reagents:

- Stock Solution: 10 mM **2-Aminoquinolin-5-ol** in DMSO.
- Buffer System: Universal Buffer (Britton-Robinson) covering pH 2.0 – 12.0.
- Instrument: DAD-UV Spectrophotometer (e.g., Agilent 1290 Infinity).

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Protocol Steps:

- Preparation: Dilute stock into buffer aliquots to a final concentration of 50 µM. Ensure <1% DMSO content to minimize cosolvent effects.
- Acquisition: Record UV-Vis spectra (200–400 nm) at 0.5 pH unit intervals.
  - Target Wavelengths: Watch for shifts around 240 nm (quinoline core) and 330 nm (conjugation band).
- Data Analysis:
  - Plot Absorbance (

) vs. pH at

    .
  - Fit data to the Henderson-Hasselbalch equation (sigmoidal regression).
  - Equation:

Self-Validating Check:

- Isosbestic Points: The presence of sharp isosbestic points in the overlay spectra confirms a clean two-component equilibrium (e.g., Cation

  Neutral) without degradation. Lack of isosbestic points suggests instability or multiple overlapping ionization events.

References

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